

Application Notes and Protocols for Protein Labeling with Fmoc-PEG24-NHS Ester

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Compound of Interest

Compound Name: Fmoc-PEG24-NHS ester

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Introduction

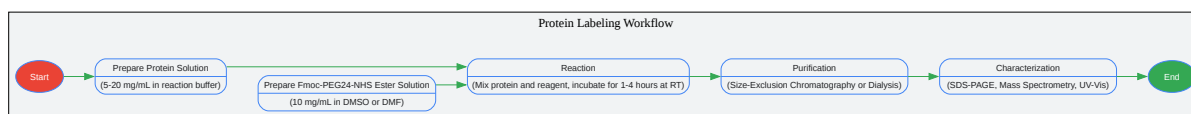
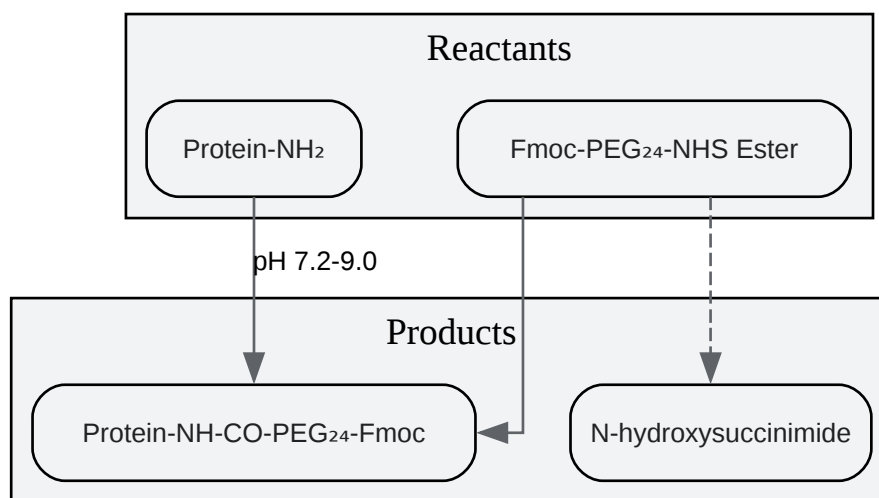
Fmoc-PEG24-NHS ester is a versatile, amine-reactive reagent commonly employed in bioconjugation, particularly for the PEGylation of proteins and peptides.^{[1][2]} This heterobifunctional linker features a fluorenylmethyloxycarbonyl (Fmoc) protected amine group at one end and a highly reactive N-hydroxysuccinimide (NHS) ester at the other, connected by a 24-unit polyethylene glycol (PEG) spacer.^{[1][2]} The NHS ester facilitates the covalent attachment to primary amines, such as the ϵ -amino group of lysine residues and the N-terminus of proteins, forming a stable amide bond.^[3] The hydrophilic PEG chain enhances the solubility and stability of the resulting conjugate in aqueous media, while the Fmoc group provides a temporary protecting group that can be removed under basic conditions to expose a free amine for further conjugation, making it a valuable tool in the synthesis of more complex biomolecules like Proteolysis Targeting Chimeras (PROTACs).

These application notes provide a detailed protocol for the labeling of proteins with **Fmoc-PEG24-NHS ester**, including methods for purification and characterization of the resulting conjugate.

Chemical Reaction

The fundamental reaction involves the nucleophilic attack of a primary amine from the protein on the carbonyl group of the NHS ester, leading to the formation of a stable amide bond and

the release of N-hydroxysuccinimide.



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References

- 1. Fmoc-PEG₂₄-NHS ester | BroadPharm [broadpharm.com]
- 2. Fmoc-PEG-NHS ester | AxisPharm [axispharm.com]
- 3. glenresearch.com [glenresearch.com]

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